

Environmental fate and degradation of Endothall.

Author: BenchChem Technical Support Team. Date: December 2025



An In-depth Technical Guide to the Environmental Fate and Degradation of Endothall

Executive Summary

Endothall (7-oxabicyclo[2.2.1]heptane-2,3-dicarboxylic acid) is a widely used contact herbicide and algaecide for both aquatic and terrestrial applications.[1][2] Its environmental persistence is relatively short, primarily governed by rapid microbial degradation in soil and water.[1][2] The active herbicidal form, endothall acid, is formed upon the dissociation of its salt formulations (dipotassium or monoamine) in water.[3][4] Abiotic degradation processes such as hydrolysis, photolysis, and oxidation are not significant pathways for its dissipation in the environment.[1] [2][3][5] Due to its high water solubility and low soil adsorption, endothall is mobile in soil, but its rapid breakdown mitigates extensive leaching.[2] The primary metabolite, glutamic acid, is a common amino acid that is readily incorporated into the natural microbial metabolic cycles.[1] [6] Consequently, endothall exhibits a low potential for bioaccumulation in aquatic organisms. [1][2] This guide provides a comprehensive overview of the environmental behavior of endothall, summarizing key quantitative data and outlining typical experimental protocols for its study.

Physicochemical Properties Influencing Environmental Fate

The environmental transport and fate of a chemical are largely dictated by its physical and chemical properties. **Endothall** is a highly water-soluble compound with a very low potential to



adsorb to soil or sediment particles, and it is not expected to bioaccumulate in organisms. These key properties are summarized in Table 1.

Property	Value	Implication for Environmental Fate	Reference
Chemical Formula	C8H10O5	-	[5]
Molecular Weight	186.16 g/mol	-	[5]
Water Solubility	100,000 mg/L (at 20°C)	High potential for mobility in water and soil porewater.	[2][5]
Vapor Pressure	Very low at room temperature	Volatilization from water or soil surfaces is not a significant dissipation pathway.	[2]
Octanol/Water Partition Coefficient (Kow)	Log Kow = -0.5 to 1.91	Low potential for bioaccumulation in organisms.	[5][7]
Soil Adsorption Coefficient (Koc)	< 2 mL/g	Very low adsorption to soil organic matter; high mobility in soil.	[2]
Bioconcentration Factor (BCF)	< 1 in bluegill	Not expected to bioaccumulate in aquatic organisms.	[2]

Degradation Pathways

The primary mechanism for the removal of **endothall** from the environment is microbial degradation. Abiotic processes play a negligible role.

Biotic Degradation (Biodegradation)

Microbial action is the dominant process responsible for the breakdown of **endothall** in both aquatic and terrestrial systems.[1][2][3] The process is dependent on environmental factors that

Foundational & Exploratory

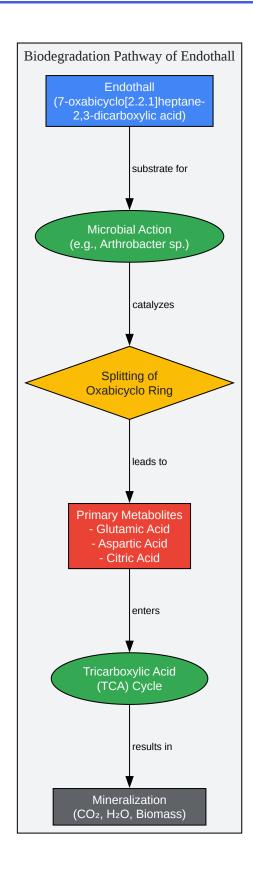




influence microbial activity, such as temperature, moisture, and the presence of a viable microbial population.[5]

- Mechanism: The degradation proceeds via the splitting of the oxabicyclo ring.[1] The primary breakdown product is glutamic acid, with minor metabolites including aspartic acid, citric acid, and alanine.[1][5] These metabolites are common biomolecules that can be utilized by microorganisms in the tricarboxylic acid (TCA) cycle for energy and cell synthesis.[1][5] Studies with ¹⁴C-labeled **endothall** have shown its incorporation into cellular components like amino acids and proteins and its eventual mineralization to CO₂.[5]
- Key Microorganisms: Bacteria are the primary decomposers. For instance, Arthrobacter species isolated from lake hydrosoil have been shown to use **endothall** as a sole source of carbon and energy.[3][8]
- Role of Sediment: In aquatic systems, the presence of sediment is critical for endothall degradation.[3][9] Studies have shown that degradation does not occur in water alone but proceeds rapidly in the presence of sediment, which provides a habitat for the necessary microbial communities.[3][10] A lag phase of 5 to 11 days is often observed before rapid degradation commences, which can be shortened if the microbial population has been previously exposed to the herbicide.[3][10]





Click to download full resolution via product page

Caption: Metabolic pathway for the microbial degradation of **Endothall**.



Abiotic Degradation

Abiotic degradation pathways are not considered significant for endothall.

- Photolysis: **Endothall** is generally reported to be stable in the presence of sunlight.[1][5] Some manufacturer studies submitted for reregistration showed conflicting results at different pH values, with one study indicating a half-life of less than 24 hours at pH 5 but stability at pH 7 and 9.[1] However, the consensus is that photolysis is not a major fate process.[2][3]
- Hydrolysis: The molecule lacks functional groups that readily hydrolyze under typical environmental conditions.[5] It is stable at pH 5 and 9, although one study reported a very long half-life of 2,825 days at a neutral pH of 7.[1]
- Oxidation and Volatilization: Endothall is stable to oxidation and is not very volatile, meaning these are not significant dissipation routes.[1][2]

Environmental Fate Data

Quantitative data from various studies demonstrate **endothall**'s non-persistent nature across different environmental compartments. The half-life, which is the time it takes for 50% of the initial concentration to dissipate, is a key metric for persistence.



Parameter	Medium	Condition	Half-Life (t1/2)	Reference
Biodegradation	Water	Aerobic	< 7 to 10 days	[1][4][7][11]
Water	Anaerobic	10 days (slower than aerobic)	[1]	
Soil	Aerobic	4 to 9 days	[2]	_
Pond Water	Non-sterilized	~4 days for 50% degradation	[1][5]	
Pond Water	Sterilized (autoclaved)	No apparent degradation after 9 days	[1][5]	
Photolysis	Water	рН 5	< 24 hours (one study)	[1]
Water	pH 7 and 9	Stable	[1]	
Hydrolysis	Water	рН 7	2825 days (one study)	[1]
Water	pH 5 and 9	Stable	[1]	

Experimental Protocols

Standardized methods are crucial for accurately assessing the environmental fate of pesticides like **endothall**. Below are outlines of key experimental approaches.

Aquatic Degradation Mesocosm Study

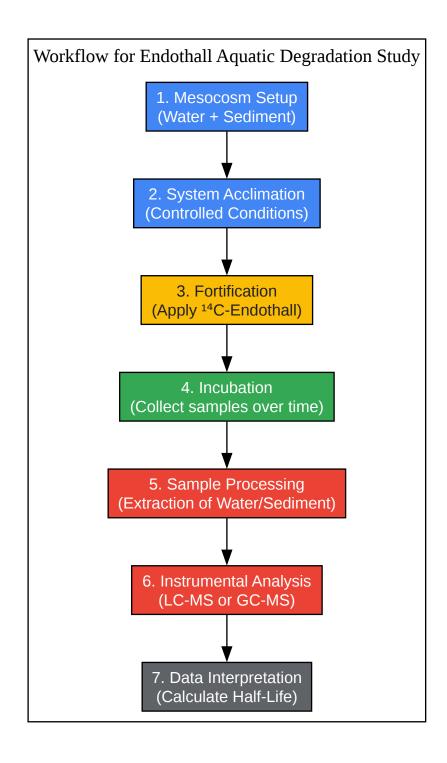
This protocol is designed to simulate and measure the degradation of **endothall** in a controlled aquatic environment, reflecting the critical role of sediment.

- Mesocosm Setup:
 - Collect water and sediment from a relevant, un-impacted site.



- Distribute the sediment and overlying site water into replicate experimental units (mesocosms), ensuring consistency.
- Acclimation: Allow the mesocosms to stabilize and acclimate under controlled laboratory conditions (e.g., constant temperature and light/dark cycle) for a set period.
- Treatment Application:
 - Prepare a stock solution of endothall, often using a ¹⁴C-radiolabeled version to facilitate tracking of metabolites and mineralization.
 - Apply the stock solution to the water column of the treatment mesocosms to achieve the desired experimental concentration.
- Incubation and Sampling:
 - Incubate the mesocosms for a defined period (e.g., 30-60 days).
 - Collect water and sediment samples at predetermined time intervals (e.g., 0, 1, 2, 4, 7, 14, 21, 30 days).
 - For mineralization studies, trap evolved ¹⁴CO₂ using an alkaline solution.
- Sample Analysis:
 - Extract endothall and its degradation products from water and sediment samples.
 - Analyze the extracts using appropriate analytical instrumentation, such as Liquid Chromatography-Mass Spectrometry (LC-MS) or Gas Chromatography-Mass Spectrometry (GC-MS) after derivatization.
 - Quantify ¹⁴CO₂ and biomass-incorporated radioactivity using liquid scintillation counting.
- Data Analysis:
 - Calculate the dissipation rate and half-life of endothall in the system using appropriate kinetic models (e.g., first-order kinetics).





Click to download full resolution via product page

Caption: A typical experimental workflow for a mesocosm-based study.

Analytical Method for Endothall Residue in Water (Based on EPA Method 548.1)

Foundational & Exploratory





This method is used for the quantitative determination of **endothall** in drinking water and requires a derivatization step to make the analyte suitable for gas chromatography.[12][13][14] [15]

- Sample Preservation: Collect samples in glass containers. If residual chlorine is present, dechlorinate with sodium thiosulfate. Acidify the sample to a pH between 1.5 and 2 with hydrochloric acid and store at 4°C.[12][15] The holding time is typically 7 days until extraction.[12][14]
- Solid Phase Extraction (SPE): Pass a 100 mL water sample through an anion exchange SPE cartridge to retain the acidic endothall.[12][14]
- Elution: Elute the trapped **endothall** from the cartridge using acidic methanol.[12][14]
- Derivatization (Methylation): Add a co-solvent like methylene chloride to the eluate. Heat the
 mixture at 50-60°C for approximately 30-40 minutes to convert **endothall** into its more
 volatile dimethyl ester derivative.[12][14]
- Liquid-Liquid Extraction (LLE): Add salted reagent water to the derivatized solution and partition the dimethyl ester of **endothall** into methylene chloride.[12][14]
- Concentration: Reduce the volume of the methylene chloride extract under a gentle stream of nitrogen.
- GC-MS Analysis: Inject the concentrated extract into a gas chromatograph equipped with a
 mass spectrometer (MS) or a flame ionization detector (FID) for separation and
 quantification.[12][13]

Conclusion

The environmental fate of **endothall** is characterized by rapid biotic degradation in both soil and aquatic environments, making it a non-persistent herbicide. Its primary degradation pathway involves microbial metabolism, which converts the parent molecule into simple, naturally occurring compounds like glutamic acid that are then mineralized. Abiotic processes such as photolysis and hydrolysis do not contribute significantly to its breakdown. While **endothall** is mobile in soil, its short half-life of 4 to 9 days limits the potential for significant leaching into groundwater.[2] In aquatic systems, its half-life is typically less than 10 days under



aerobic conditions, with degradation being highly dependent on the presence of sediment-associated microorganisms.[1][3][11] The low bioconcentration factor indicates that it does not accumulate in the food chain.[2] Understanding these fate and degradation characteristics is essential for assessing the environmental risk and ensuring the responsible use of **endothall** for weed and algae control.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

References

- 1. mass.gov [mass.gov]
- 2. Document Display (PURL) | NSCEP | US EPA [nepis.epa.gov]
- 3. Sediment Facilitates Microbial Degradation of the Herbicides Endothall Monoamine Salt and Endothall Dipotassium Salt in an Aquatic Environment PMC [pmc.ncbi.nlm.nih.gov]
- 4. downloads.regulations.gov [downloads.regulations.gov]
- 5. Endothall | C8H10O5 | CID 168842 PubChem [pubchem.ncbi.nlm.nih.gov]
- 6. noaa.gov [noaa.gov]
- 7. s3.us-west-2.amazonaws.com [s3.us-west-2.amazonaws.com]
- 8. mdpi.com [mdpi.com]
- 9. Sediment Facilitates Microbial Degradation of the Herbicides Endothall Monoamine Salt and Endothall Dipotassium Salt in an Aquatic Environment [ideas.repec.org]
- 10. researchgate.net [researchgate.net]
- 11. Cornell Cooperative Extension | Endothall FAQ [ccetompkins.org]
- 12. NEMI Method Summary 548.1 (by MS) [nemi.gov]
- 13. epd.georgia.gov [epd.georgia.gov]
- 14. Analytical Method [keikaventures.com]
- 15. greenrivertech.com.tw [greenrivertech.com.tw]



 To cite this document: BenchChem. [Environmental fate and degradation of Endothall.].
 BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b106541#environmental-fate-and-degradation-of-endothall]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support:The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com